

Cost-effectiveness analysis of different 9-Decen-1-amine production methods

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Compound of Interest

Compound Name: 9-Decen-1-amine

CAS No.: 51382-01-5

Cat. No.: B1247178

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Cost-Effectiveness Analysis of 9-Decen-1-amine Production Methods

Executive Summary

9-Decen-1-amine is a critical intermediate for the synthesis of polymers, surfactants, and pharmaceutical precursors. Its production is dominated by two distinct chemical philosophies: [\[1\]](#)

- C11 Degradation (The Castor Oil Route): Utilizing 10-undecenoic acid (derived from castor oil) and removing one carbon atom via rearrangement.
- C10 Functionalization (The Metathesis Route): Utilizing methyl 9-decenoate (derived from the ethenolysis of methyl oleate) and converting the ester functionality to an amine.

Verdict: For small-to-medium scale production, the Hofmann Rearrangement of 10-Undecenamide (Route A) remains the most cost-effective due to the low cost of the C11 precursor (

8/kg). However, for large-scale industrial synthesis, the Metathesis Route (Route B) offers superior atom economy and is rapidly becoming competitive as metathesis catalysts (ruthenium-based) decrease in cost.

Method 1: The "Chain Shortening" Route (C11 C10)

Core Logic: This method leverages the natural abundance of 10-undecenoic acid, a cracking product of ricinoleic acid (castor oil). Since the starting material has 11 carbons and the target has 10, a carbon atom must be excised.

Pathway Variants

- Variant A (Hofmann Rearrangement): Amide formation followed by halogen-induced decarboxylation. (Recommended for Safety/Cost)
- Variant B (Curtius Rearrangement): Acyl azide formation followed by thermal decomposition. (Higher hazard profile due to azide intermediates).

Detailed Mechanism (Hofmann)

- Amidation: 10-Undecenoic acid is converted to 10-undecenamide using urea or ammonia.
- Rearrangement: The amide reacts with bromine and sodium hydroxide.^{[2][3][4]} The intermediate N-bromoamide undergoes deprotonation and rearrangement to an isocyanate.^{[3][5]}
- Hydrolysis: The isocyanate is hydrolyzed in situ to yield **9-decen-1-amine** and CO₂.

Experimental Protocol: Hofmann Rearrangement

- Reagents: 10-Undecenamide (1.0 eq), Bromine (1.05 eq), NaOH (4.0 eq), Methanol/Water.
- Step 1: Dissolve NaOH (4 eq) in water at 0°C. Add Bromine (1.05 eq) dropwise to form sodium hypobromite in situ.
- Step 2: Add 10-Undecenamide (1.0 eq) suspended in methanol. Stir at 0°C for 30 mins.
- Step 3: Heat the mixture to 70°C for 1 hour. The solution will clarify as the isocyanate forms and hydrolyzes.

- Step 4: Steam distill the amine or extract with diethyl ether.
- Step 5: Dry over
and distill under reduced pressure (bp ~215°C).
- Validation: IR shows loss of Carbonyl stretch (1680 cm^{-1}) and appearance of N-H stretches ($3300\text{--}3400\text{ cm}^{-1}$).

Method 2: The "Metathesis Functionalization" Route (C10 C10)

Core Logic: This route utilizes Methyl 9-decenoate, a product of the ethenolysis of methyl oleate (a reaction commercialized by companies like Elevance). The carbon chain is already the correct length (C10); the task is purely functional group interconversion (Ester Amine).

Pathway

- Amidation: Methyl 9-decenoate reacts with ammonia to form 9-decenamide.
- Reduction: The amide is reduced to the amine using a hydride donor () or catalytic hydrogenation.

Detailed Mechanism[6][7]

- Nucleophilic Acyl Substitution:

.

- Reduction:

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Experimental Protocol: Amidation & Reduction

- Reagents: Methyl 9-decenoate, Ammonia (gas or aq),

(or Cobalt catalyst/H₂), THF.

- Step 1 (Amidation): Charge a pressure reactor with Methyl 9-decenoate and excess anhydrous ammonia. Heat to 100°C (50 psi) for 4 hours. Vent excess ammonia to recover 9-decenamide (Solid, mp ~55°C).
- Step 2 (Reduction): Dissolve 9-decenamide in anhydrous THF. Slowly add to a suspension of

(1.5 eq) in THF at 0°C under

.- Step 3: Reflux for 6 hours.
- Step 4: Quench via Fieser method (

, 15% NaOH,

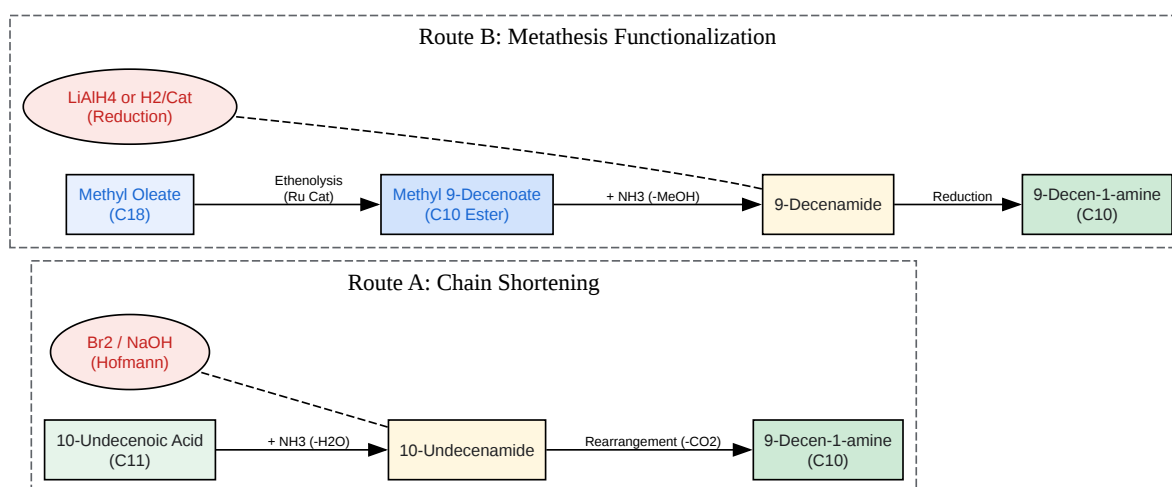
). Filter precipitate.
- Step 5: Concentrate filtrate to obtain **9-decen-1-amine**.

Part 3: Comparative Analysis & Visualization

Cost & Performance Matrix

Feature	Method A: Hofmann (C11 -> C10)	Method B: Metathesis (C10 -> C10)
Raw Material Cost	Low (Commodity Acid)	Medium (Specialty Ester)
Atom Economy	Poor (Loss of CO ₂ + NaBr waste)	High (Methanol is only byproduct)
Step Count	2 (Amidation + Rearrangement)	2 (Amidation + Reduction)
Safety Profile	Moderate (Bromine handling)	Good (High pressure H ₂ /NH ₃)
Scalability	Linear (Batch limitations)	High (Continuous flow potential)
Typical Yield	75 - 85%	85 - 92%
Est. Cost/kg	\$12 - \$18	\$22 - \$28 (dropping with scale)

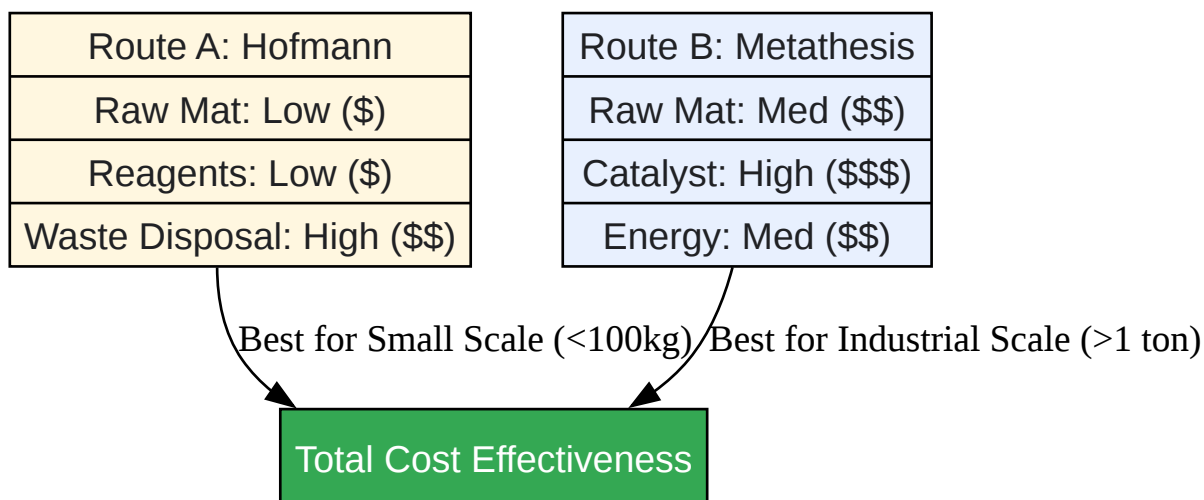
Process Flow Diagrams



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Caption: Comparative process flow for C11 degradation vs. C10 metathesis functionalization.

Cost Breakdown Logic (Graphviz)



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Caption: Strategic decision matrix based on production scale and cost drivers.

References

- Organic Syntheses, Coll.[6] Vol. 4, p. 94 (1963); Vol. 24, p. 94 (1944). Undecyl Isocyanate and Amine Preparation.
- Elevance Renewable Sciences. Novel Olefin Metathesis for Specialty Chemicals.
- Wallis, E. S., & Lane, J. F. (1946). The Hofmann Reaction. Organic Reactions, 3, 267-306.
- Patel, J. et al. (2015). Catalytic Hydrogenation of Amides to Amines. Chemical Reviews.
- Sigma-Aldrich. 10-Undecenoic Acid Product Specification.

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Write the equation for the reaction of an amide with bromine in ethanolic.. \[askfilo.com\]](#)
- [3. Acetamide is heated with bromine and sodium hydroxide class 12 chemistry CBSE \[vedantu.com\]](#)
- [4. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [5. quora.com \[quora.com\]](#)
- [6. Organic Syntheses Procedure \[orgsyn.org\]](#)
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